

dietary sources of meso-zeaxanthin trout skin fish flesh

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Meso-Zeaxanthin

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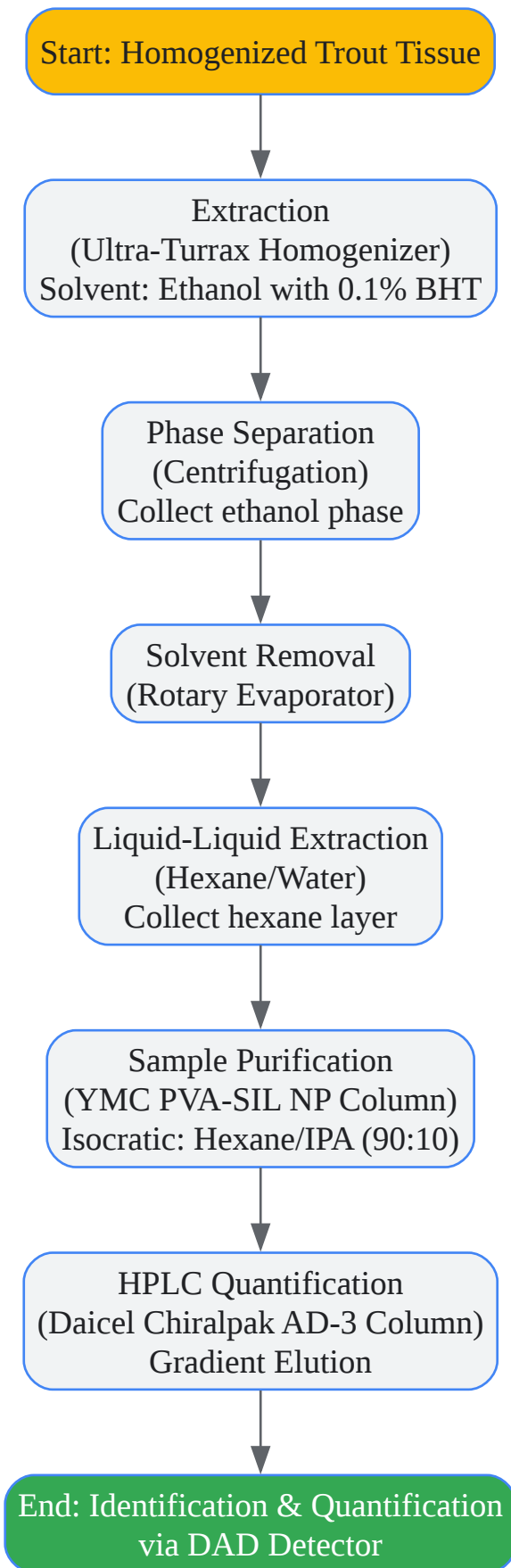
Quantification of Meso-Zeaxanthin in Trout

Fish Species / Tissue	Lutein (ng/g)	(3R,3'R)-Zeaxanthin (ng/g)	meso-Zeaxanthin (ng/g)	(3S,3'S)-Zeaxanthin (ng/g)	Citation
Oncorhynchus mykiss (Flesh)	38.72 ± 15.87	3.59 ± 1.31	1.18 ± 0.68	1.30 ± 0.51	[1]
Salmo Trutta (Flesh)	21.38 ± 11.70	2.41 ± 1.12	1.26 ± 0.46	1.37 ± 0.49	[1]
Rainbow Trout (Skin)	Not Quantified	Not Quantified	Detected	Detected	[2] [3]

These findings demonstrate that MZ is present in the human food chain, though the concentrations are substantially lower than lutein [1]. It's important to note that some studies have failed to detect MZ in commonly consumed fish and seafood, with one study attributing earlier detections to potential analytical artifacts introduced during the saponification process [4].

Experimental Protocol for Analysis

The following workflow outlines the detailed methodology used for the extraction, purification, and quantification of carotenoids from trout flesh [1] [5].



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Key Technical Details:

- **Sample Preparation:** Tissue is homogenized with ethanol containing 0.1% Butylated Hydroxytoluene (BHT) to prevent carotenoid degradation. Work is conducted under amber LED light to prevent isomerization [5].
- **Lipid Removal:** A crucial purification step using a normal-phase **YMC Pack-PVA-SIL-NP** semi-preparative column with an isocratic mobile phase (Hexane:Isopropanol, 90:10 v/v) removes lipids harmful to the final analytical column [1].
- **Chiral Separation:** Quantification is achieved on a **Daicel Chiralpak AD-3** column with a gradient elution, capable of resolving lutein and the three zeaxanthin stereoisomers based on their chirality [1].

Biological Significance and Research Context

- **Presence in Macula:** MZ is one of the three primary carotenoids in the human macula lutea, where it is concentrated at the very center and is considered the most powerful antioxidant of the three [2] [3].
- **Metabolic Pathways:** While trout obtain MZ from their diet (e.g., from astaxanthin) [2], research suggests that in primates, retinal MZ is derived, at least in part, from the metabolic conversion of dietary lutein [2] [3]. This highlights a key area of ongoing research.
- **Analytical Discrepancies:** The scientific debate, exemplified by conflicting findings [1] [4], underscores the critical importance of the analytical protocol. The use of chiral chromatography, as detailed above, is essential for accurate identification and quantification [1].

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